

An In-depth Technical Guide to the Synthesis and Manufacturing of Sulfisomidine

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Compound of Interest						
Compound Name:	Sulfisomidin					
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This technical guide provides a comprehensive overview of the synthesis and manufacturing process of **Sulfisomidin**e (also known as sulphasomidine or N'-(2,6-dimethyl-4-pyrimidinyl)sulfanilamide). The content is tailored for researchers, scientists, and drug development professionals, offering detailed experimental protocols, tabulated quantitative data, and visualizations of the chemical synthesis pathway and its mechanism of action.

Introduction

Sulfisomidine is a sulfonamide antibacterial agent effective against a range of Gram-positive and Gram-negative bacteria.[1][2][3] Like other sulfonamides, its therapeutic effect stems from its ability to interfere with the folic acid synthesis pathway in bacteria, a process essential for their growth and replication.[1][4][5] This guide focuses on the chemical synthesis of **Sulfisomidin**e, providing a step-by-step methodology for its laboratory-scale preparation and purification.

Core Synthesis Pathway

The manufacturing of **Sulfisomidin**e is a multi-step process that begins with the reaction of 6-amino-2,4-dimethylpyrimidine with p-nitrobenzenesulfonyl chloride. This is followed by a subsequent reaction and reduction to yield the final active pharmaceutical ingredient.

Experimental Protocols

The following protocols detail the key stages in the synthesis of **Sulfisomidin**e.



Step 1: Synthesis of bis-N-(p-nitrobenzenesulfonyl)-6-amino-2,4-dimethylpyrimidine

- Suspend 123 parts of finely powdered 6-amino-2,4-dimethylpyrimidine in 250 parts of dry pyridine.
- Add 222 parts of p-nitrobenzenesulfonyl chloride to the suspension at a temperature of 50-55°C.[6][7]
- Heat the mixture for 2 hours at 55°C.[6][7]
- Upon completion, add water to the crystalline aggregate formed.
- Filter the precipitated bis-N-(p-nitrobenzenesulfonyl)-6-amino-2,4-dimethylpyrimidine by suction and wash it with water.[6][7]
- Purify the product by recrystallizing from methyl ethyl ketone. The purified intermediate melts at approximately 210-215°C with decomposition upon rapid heating.[6][7]

Step 2: Synthesis of 6-(p-nitrobenzenesulfonamido)-2,4-dimethylpyrimidine

- Heat to boiling a mixture of 49.3 parts of bis-N-(p-nitrobenzenesulfonyl)-6-amino-2,4-dimethylpyrimidine and 12.3 parts of 6-amino-2,4-dimethylpyrimidine in 50 parts of dry pyridine for one hour.[6][7]
- After cooling, precipitate the product, 6-(p-nitrobenzenesulfonamido)-2,4-dimethylpyrimidine,
 by adding water.[6][7]
- Filter the precipitate by suction.
- Purify the product by dissolving it in dilute caustic soda and then precipitating it with an acid.
 [6][7]
- Further purify by recrystallization from dilute alcohol. The final product has a melting point of 188-189°C with decomposition.[6][7]



Step 3: Synthesis of 6-(paminobenzenesulfonamido)-2,4-dimethylpyrimidine (Sulfisomidine)

- Reduce the nitro group of 6-(p-nitrobenzenesulfonamido)-2,4-dimethylpyrimidine to an amino group. This can be achieved through reaction with iron and hydrochloric acid.[6][7]
- The resulting product is 6-(p-aminobenzenesulfonamido)-2,4-dimethylpyrimidine (**Sulfisomidine**), which has a melting point of 236°C.[6]

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the synthesis of **Sulfisomidin**e.



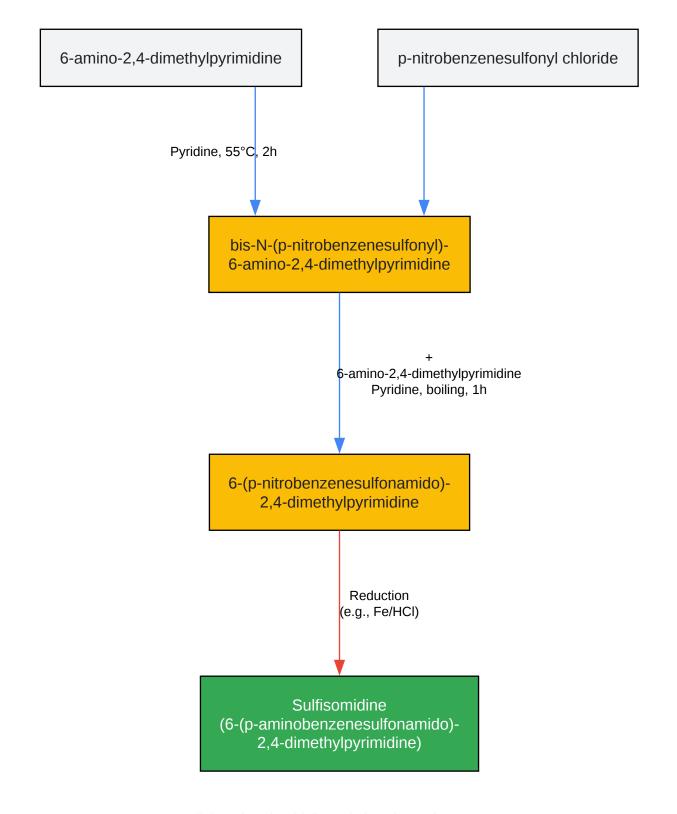
Step	Reacta nt 1	Quanti ty (parts)	Reacta nt 2	Quanti ty (parts)	Solven t	Quanti ty (parts)	Tempe rature (°C)	Durati on (hours)
1	6- amino- 2,4- dimethy lpyrimid ine	123	p- nitroben zenesul fonyl chloride	222	Dry Pyridine	250	50-55	2
2	bis-N- (p- nitroben zenesul fonyl)-6 -amino- 2,4- dimethy lpyrimid ine	49.3	6- amino- 2,4- dimethy Ipyrimid ine	12.3	Dry Pyridine	50	Boiling	1
3	6-(p- nitroben zenesul fonamid o)-2,4- dimethy lpyrimid ine	-	Iron and Hydroc hloric Acid	-	-	-	-	

Visualizations

Sulfisomidine Synthesis Pathway

The following diagram illustrates the chemical workflow for the synthesis of **Sulfisomidin**e.





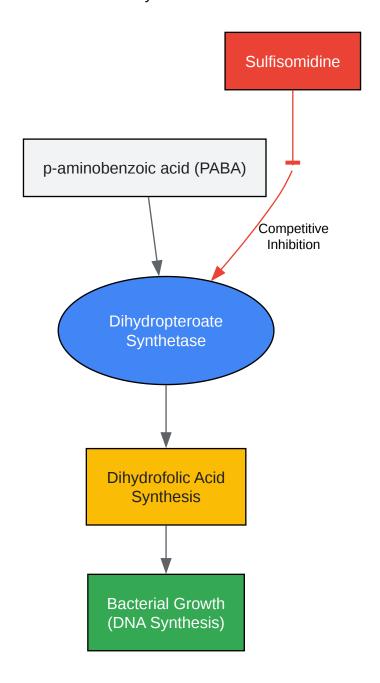
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Sulfisomidine Synthesis Pathway

Mechanism of Action: Inhibition of Folic Acid Synthesis



This diagram illustrates the mechanism by which **Sulfisomidin**e exerts its antibacterial effect.



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Sulfisomidine's Mechanism of Action

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